

# Personal protective equipment for handling 3-Piperazinobenzisothiazole hydrochloride

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## Compound of Interest

Compound Name: 3-Piperazinobenzisothiazole  
hydrochloride

Cat. No.: B043173

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## Essential Safety and Handling Guide for 3-Piperazinobenzisothiazole Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **3-Piperazinobenzisothiazole hydrochloride** (CAS No: 87691-88-1). Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance. This compound is a key intermediate in the synthesis of antipsychotic medications such as Ziprasidone and Lurasidone.<sup>[1][2][3]</sup>

## Hazard Identification and Safety Summary

**3-Piperazinobenzisothiazole hydrochloride** is classified as a hazardous substance. Key hazards include:

- Acute Oral Toxicity: Harmful if swallowed.<sup>[4][5]</sup>
- Skin Sensitization: May cause an allergic skin reaction.<sup>[4][5]</sup>
- Serious Eye Irritation: Causes serious eye irritation.<sup>[4][5]</sup>
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.<sup>[4][5]</sup>

- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[4][5]

Immediate and thorough safety precautions are mandatory when handling this compound.

## Quantitative Hazard Data

Hazard Metric	Value	Species	Source
LD50 (Oral)	197.7 mg/kg	Not Specified	[6]

Note: No occupational exposure limits have been established for this substance.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the final and critical barrier to exposure. The following PPE is mandatory when handling **3-Piperazinobenzisothiazole hydrochloride**:

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles or a face shield.	Protects against splashes and dust, preventing serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat. Impervious protective clothing may be required for larger quantities.	Prevents skin contact and potential allergic reactions.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator.	Required in case of inadequate ventilation or when dust is generated.

## Operational Plan: Step-by-Step Handling Procedures

### Preparation and Handling

- Review Safety Data Sheet (SDS): Before commencing any work, thoroughly review the compound's SDS.
- Work in a Ventilated Area: All handling of **3-Piperazinobenzisothiazole hydrochloride** should occur in a well-ventilated laboratory, preferably within a chemical fume hood.
- Don Appropriate PPE: Wear the specified eye/face protection, gloves, and lab coat.
- Avoid Dust Formation: Handle the solid material carefully to minimize the generation of dust.
- Prevent Contamination: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling and before any breaks.

## In Case of Accidental Exposure

Immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing and rinse the skin with plenty of water. If irritation or a rash occurs, seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

## Disposal Plan: Safe Waste Management

Proper disposal of **3-Piperazinobenzisothiazole hydrochloride** and its contaminated waste is crucial to prevent environmental harm.

- **Waste Segregation:** Collect all waste containing this chemical, including contaminated consumables (e.g., pipette tips, weighing paper), in a designated and clearly labeled hazardous waste container.
- **Container Labeling:** The container must be labeled as "Hazardous Waste" and include the full chemical name: "**3-Piperazinobenzisothiazole hydrochloride**".
- **Disposal Method:** The primary recommended disposal method is through a licensed hazardous waste disposal facility. This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.
- **Institutional Guidelines:** Always follow your institution's specific Environmental Health and Safety (EHS) guidelines for hazardous waste disposal.
- **Environmental Precaution:** Do not allow the chemical or its container to enter drains or surface water.

## Experimental Protocol: Synthesis of 3-(1-Piperazinyl)-1,2-benzisothiazole Hydrochloride

The following is a general procedure for the synthesis of 3-(1-Piperazinyl)-1,2-benzisothiazole hydrochloride, a key application of this compound.

### Materials and Equipment:

- 3-Chloro-1,2-benzisothiazole
- Anhydrous piperazine
- tert-Butanol
- Toluene
- Isopropanol

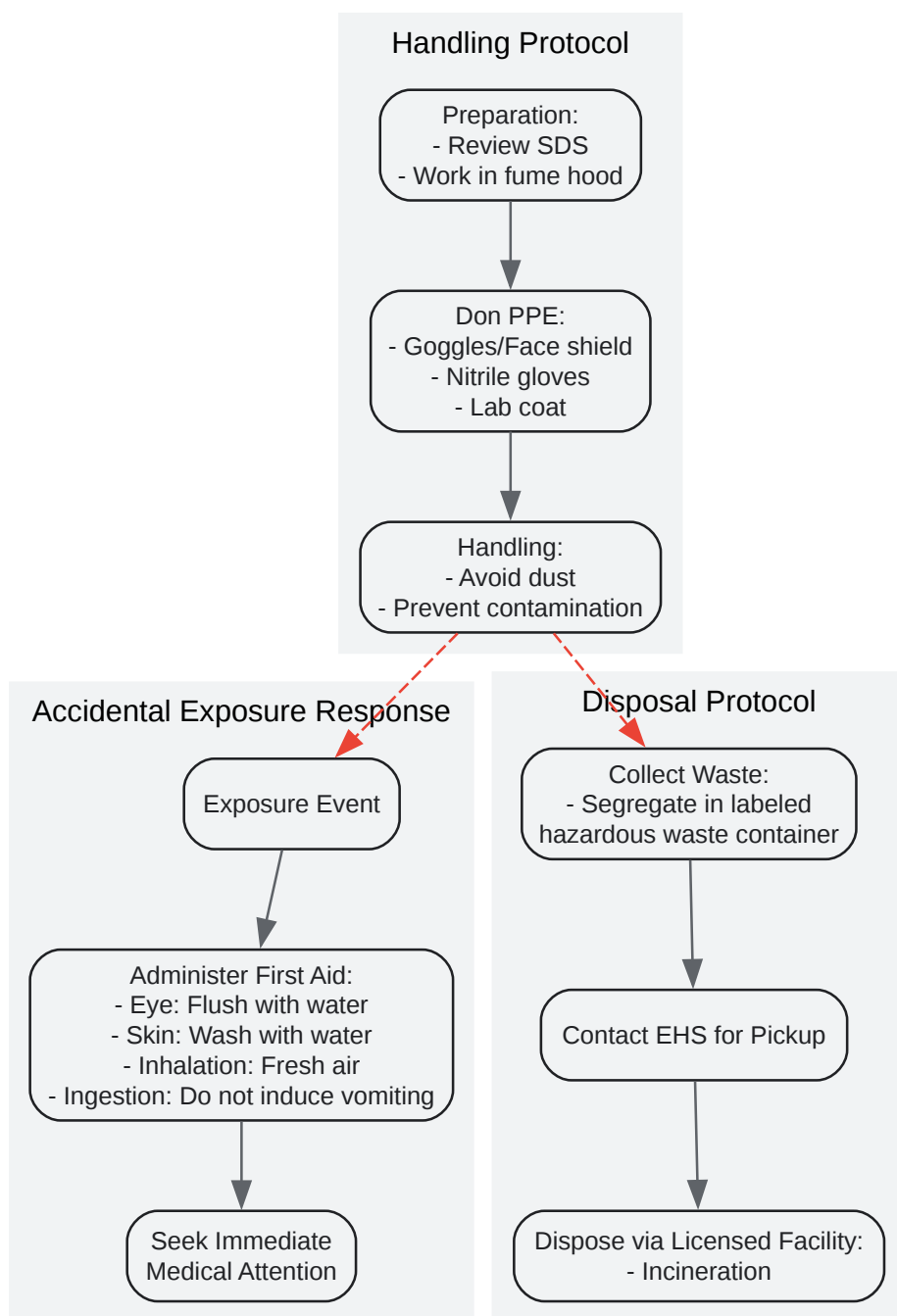
- Concentrated hydrochloric acid
- Round-bottom flask with mechanical stirrer, thermometer, condenser, and addition funnel
- Heating mantle
- Filtration apparatus

## Procedure:

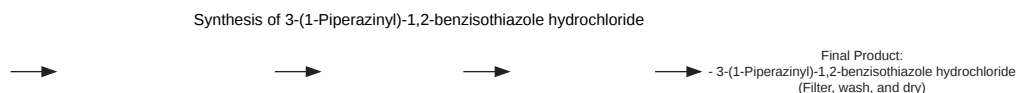
- A mixture of anhydrous piperazine and tert-butanol is heated in a round-bottom flask.
- A solution of 3-chloro-1,2-benzisothiazole in tert-butanol is slowly added to the heated piperazine mixture.
- The reaction mixture is refluxed until the reaction is complete, as monitored by a suitable analytical technique (e.g., TLC).
- After cooling, water is added, and the mixture is filtered.
- The pH of the filtrate is adjusted, and the product is extracted with toluene.
- The organic layers are combined, washed, and concentrated.
- Isopropanol is added, and the pH is adjusted with concentrated hydrochloric acid to precipitate the hydrochloride salt.
- The resulting solid is cooled, filtered, washed, and dried to yield 3-(1-piperazinyl)-1,2-benzisothiazole hydrochloride.

## Visualizations

## Safe Handling and Disposal Workflow for 3-Piperazinobenzisothiazole hydrochloride

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Caption: Workflow for the safe handling, emergency response, and disposal of **3-Piperazinobenzisothiazole hydrochloride**.



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Caption: General workflow for the synthesis of 3-(1-Piperazinyl)-1,2-benzisothiazole hydrochloride.

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